

Essential Safety and Handling Precautions for (Rac)-AZD8186

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Compound of Interest

Compound Name: (Rac)-AZD8186

Cat. No.: B612112

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(Rac)-AZD8186 is a potent and selective inhibitor of PI3K β and PI3K δ , investigated for its potential in treating PTEN-deficient cancers.^{[1][2]} Due to its potent biological activity, stringent adherence to safety protocols is imperative during handling, storage, and disposal to ensure the safety of laboratory personnel and prevent environmental contamination.

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn at all times when handling **(Rac)-AZD8186**:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn to protect against splashes.
Hand Protection	Chemical-resistant gloves	Compatible with the solvents used for (Rac)-AZD8186.
Body Protection	Laboratory Coat	To prevent skin contact.
Respiratory Protection	Not generally required	A self-contained breathing apparatus may be necessary for firefighting.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of the laboratory environment.

Aspect	Guideline
Handling	Avoid dust formation.[3] Handle in a well-ventilated area.
Storage	Store at -20°C.
Ingestion	If ingested, seek immediate medical attention.
Inhalation	If inhaled, move the individual to fresh air. If breathing is difficult, provide oxygen.[3]
Skin Contact	In case of contact, immediately wash the affected area with soap and plenty of water and remove contaminated clothing.[3]

Spill and Disposal Procedures

In the event of a spill, appropriate containment and cleanup measures must be taken promptly.

Procedure	Action
Spill Containment	Prevent further leakage or spillage if it is safe to do so.[3]
Cleanup	Collect the spillage and arrange for disposal. Avoid generating dust.[3]
Disposal	Dispose of waste material in accordance with local, state, and federal regulations.

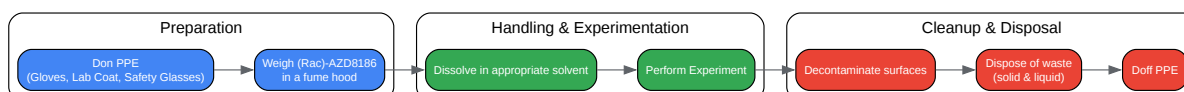
Emergency First Aid

Immediate first aid measures should be taken in case of accidental exposure.

Exposure Route	First Aid Measure
Inhalation	Move victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration.[3]
Skin Contact	Remove contaminated clothing and wash skin with soap and water.[3]
Eye Contact	Flush eyes with plenty of water.
Ingestion	Do not induce vomiting. Seek immediate medical attention.

Experimental Workflow for Handling (Rac)-AZD8186

The following diagram outlines the standard procedure for safely handling (Rac)-AZD8186 in a laboratory setting, from preparation to disposal.



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